

# Acibenzolar-S-methyl environmental impact copper fungicides

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## Compound Focus: Acibenzolar-S-Methyl

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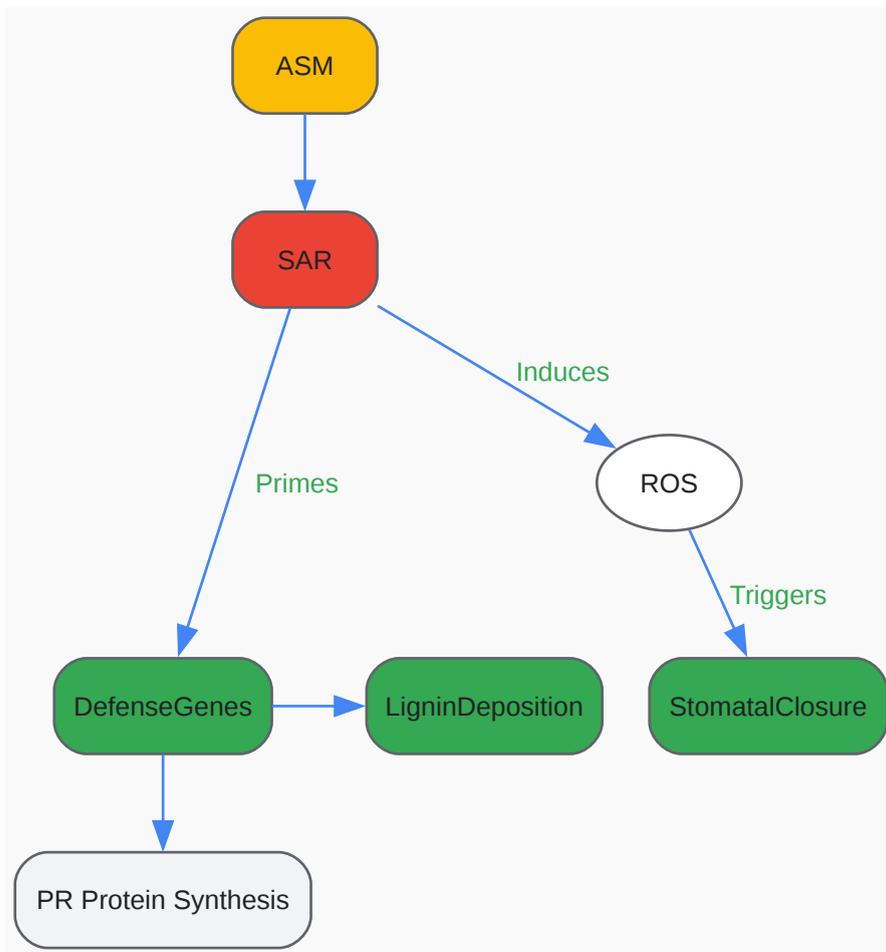
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## How Acibenzolar-S-Methyl Activates Plant Defenses

ASM does not directly attack pathogens. Instead, it mimics salicylic acid, a key plant signaling hormone, to "prime" the plant's innate immune system, a state known as Systemic Acquired Resistance (SAR) [1] [2]. This primed state allows the plant to respond more rapidly and effectively to subsequent pathogen attacks.

The following diagram illustrates the key signaling pathways and defense mechanisms activated by ASM.



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Key defense responses activated by this SAR pathway include:

- **Stomatal Closure:** ASM induces the production of Reactive Oxygen Species (ROS), which act as signals to trigger stomatal closure. This provides a physical barrier against bacterial pathogens that enter through these pores [2].
- **Cell Wall Reinforcement:** ASM primes the expression of genes involved in synthesizing lignin and callose. The deposition of these polymers strengthens the cell wall, creating a tougher barrier to block pathogen penetration [1].
- **Pathogenesis-Related (PR) Proteins:** The synthesis of PR proteins, such as chitinases and glucanases, which have antimicrobial activity, is enhanced [1].

## Experimental Efficacy and Protocol

Field and laboratory experiments demonstrate the practical application and effectiveness of ASM.

**Efficacy Against Phytophthora Blight in Squash** A 2011 field study evaluated ASM for controlling Phytophthora blight on squash. The experimental design and key findings are summarized below [3].

Aspect	Details
Objective	Evaluate efficacy of ASM alone and combined with standard fungicides against Phytophthora blight.
Experimental Design	Field plots; ASM applied at 13, 26, and 39 g a.i./ha; compared to fungicide program (mefenoxam + copper hydroxide + mandipropamid) and non-treated control.

| **Key Findings** | - ASM alone did not always significantly reduce final disease incidence.

- **Combining ASM with the standard fungicide program showed a tendency to enhance disease reduction** compared to fungicides alone.
- No significant difference in efficacy among the three ASM rates. || **Conclusion** | ASM shows potential for integrated management but is best used with other fungicides. |

**Protocol for Stomatal Defense Assay** A 2020 laboratory study provided a clear protocol to assess ASM-induced stomatal closure, a key defense mechanism [2]:

- **Plant Material:** Japanese radish plants (cv. Natsutsukasa).
- **ASM Treatment:** Fourth leaves were dip-treated with an ASM solution (100 ppm) at 4 hours, 1 day, or 1 week before pathogen inoculation.
- **Pathogen Inoculation:** Plants were spray-inoculated with *Pseudomonas cannabina* pv. *alisalensis* (Pcal) at  $5 \times 10^7$  CFU/mL.
- **Assessment:** Disease lesion area and internal bacterial population were measured one week post-inoculation.
- **Result:** ASM treatment significantly suppressed disease development and reduced bacterial populations in both treated leaves and **systemically in untreated upper and lower leaves**, confirming the induction of SAR [2].

## Environmental Impact and Regulatory Considerations

The environmental profiles of ASM and copper are markedly different, which is a major driver for researching alternatives.

- **Copper Fungicides:** Copper is an inorganic heavy metal that **accumulates in agricultural soils** after repeated applications, posing a risk to soil organisms like earthworms. Its use in the EU is strictly limited, and it is officially recognized as a **candidate for substitution** [4] [5].
- **Acibenzolar-S-Methyl:** ASM is an organic compound that is **not persistent in soil** and is not expected to leach into groundwater [6]. Research shows that vegetated buffer strips can effectively retain and degrade ASM from runoff, reducing its transfer to water bodies [4]. However, the **EU assessment of its endocrine-disrupting properties is ongoing**, and further studies are required for a final regulatory conclusion [7].

## Conclusion for Research and Development

For researchers evaluating disease management strategies, ASM presents a complementary tool to copper fungicides:

- **Integrated Pest Management (IPM):** ASM is a strong candidate for integration into IPM programs. Its ability to be combined with other fungicides can enhance overall disease control and potentially reduce reliance on single-site mode-of-action chemicals [3].
- **Sustainability Focus:** Its non-persistent nature and low use rates make ASM an option for reducing the environmental load of pesticides, particularly in systems seeking to minimize copper accumulation [4] [6].
- **Critical Consideration:** The ongoing regulatory re-evaluation, particularly concerning potential endocrine effects, is a crucial factor to monitor for any future applications or developments [7].

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